

# Pyrrole-2-carbonitrile molecular weight and formula

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## Compound of Interest

Compound Name: *Pyrrole-2-carbonitrile*

Cat. No.: *B156044*

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## In-Depth Technical Guide: Pyrrole-2-carbonitrile

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides core information regarding the physicochemical properties of **Pyrrole-2-carbonitrile**, a heterocyclic organic compound of interest in medicinal chemistry and material science.

## Core Molecular Data

**Pyrrole-2-carbonitrile**, also known as 2-cyanopyrrole, is characterized by a pyrrole ring substituted with a nitrile group at the second position. This structure imparts unique chemical reactivity, making it a valuable building block in the synthesis of more complex molecules.

The fundamental quantitative data for **Pyrrole-2-carbonitrile** is summarized below.

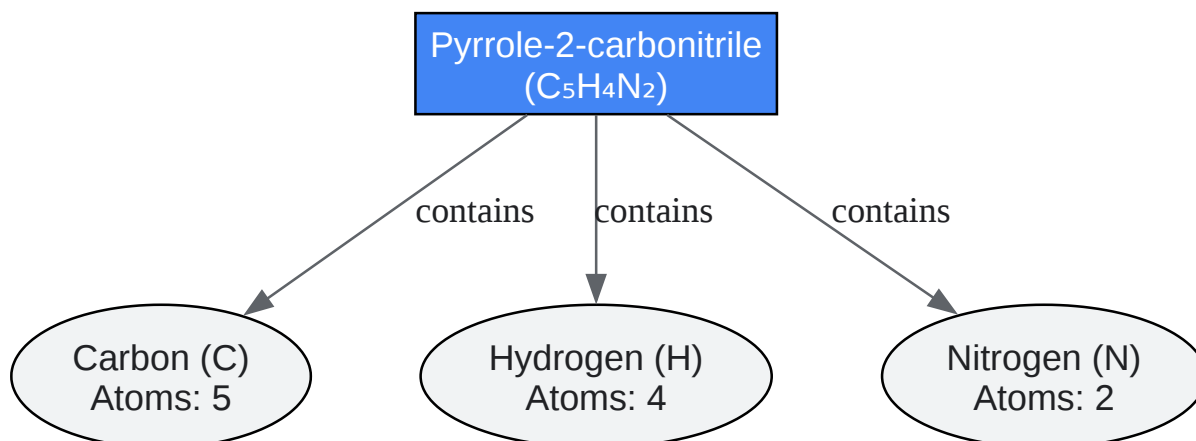
Property	Value	Source
Molecular Formula	C <sub>5</sub> H <sub>4</sub> N <sub>2</sub>	[1][2][3][4][5]
Molecular Weight	92.10 g/mol	[1][2][4]
Exact Mass	92.037448136 Da	[1][3]
CAS Number	4513-94-4	[1][2][3][4][5]
IUPAC Name	1H-pyrrole-2-carbonitrile	[1]

## Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **Pyrrole-2-carbonitrile** are typically documented in peer-reviewed scientific literature and patent filings. The specific methodologies can vary significantly based on the starting materials, desired yield, and purity requirements. Researchers seeking to utilize this compound are advised to consult chemical databases such as PubChem, SciFinder, or Reaxys to identify relevant synthetic procedures and analytical methods (e.g., NMR, HPLC, mass spectrometry) tailored to their specific research context.

## Logical Relationships in Molecular Composition

The following diagram illustrates the elemental composition derived from the molecular formula of **Pyrrole-2-carbonitrile**.



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Caption: Elemental composition of **Pyrrole-2-carbonitrile**.

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## References

- 1. Pyrrole-2-carbonitrile | C<sub>5</sub>H<sub>4</sub>N<sub>2</sub> | CID 138277 - PubChem [pubchem.ncbi.nlm.nih.gov]
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- 5. Page loading... [guidechem.com]
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